

4-Propylbenzoic Acid: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: 4-Propylbenzoic acid

Cat. No.: B1360256

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **4-Propylbenzoic acid** (CAS No. 2438-05-3). The information is compiled to assist laboratory personnel in minimizing exposure risks and ensuring safe operational procedures. This document includes a summary of physicochemical properties, hazard classifications, personal protective equipment (PPE) recommendations, and detailed experimental protocols for assessing chemical safety.

Physicochemical and Toxicological Data Summary

The following tables summarize the key physicochemical properties and GHS hazard classifications for **4-Propylbenzoic acid**.

Table 1: Physicochemical Properties of **4-Propylbenzoic Acid**

Property	Value
Molecular Formula	C ₁₀ H ₁₂ O ₂
Molecular Weight	164.20 g/mol
Appearance	White to yellow crystalline powder or needles
Melting Point	142-144 °C
Boiling Point	288.61 °C (estimate)
Flash Point	133.4 ± 16.2 °C
Solubility	Sparingly soluble in water; soluble in ethanol, acetone, and diethyl ether.[1]
Vapor Pressure	0.00134 mmHg at 25°C

Table 2: GHS Hazard Classification

Hazard Class	Hazard Category	GHS Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[2] [3]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[2]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation.[2]

Data aggregated from multiple sources. Percentages indicate the proportion of notifications to the ECHA C&L Inventory that include the specified hazard statement.[2]

Hazard Identification and Handling Precautions

4-Propylbenzoic acid is classified as an irritant to the skin, eyes, and respiratory system.[2] Prolonged or repeated contact may cause redness and pain.[1] Inhalation of dust can lead to respiratory discomfort.[1]

Personal Protective Equipment (PPE)

To minimize exposure, the following PPE is mandatory when handling **4-Propylbenzoic acid**:

- **Eye Protection:** Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[4\]](#)
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- **Skin and Body Protection:** Wear a lab coat, long-sleeved shirt, and trousers. Ensure that skin is not exposed.
- **Respiratory Protection:** Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[\[4\]](#) Work in a well-ventilated area, preferably under a chemical fume hood.[\[5\]](#)

Engineering Controls

Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[4\]](#) Use only in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust.[\[5\]](#)

First-Aid Measures

- **After Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[\[4\]](#) Seek immediate medical attention.[\[4\]](#)
- **After Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes.[\[4\]](#) If skin irritation persists, consult a physician.[\[4\]](#)
- **After Inhalation:** Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- **After Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Experimental Protocols for Safety Assessment

While specific toxicological studies for **4-Propylbenzoic acid** are limited, the following are detailed methodologies for key experiments that would be conducted to determine its safety profile, based on OECD guidelines.

Acute Oral Toxicity - Up-and-Down Procedure (Based on OECD Guideline 425)

This method is used to estimate the acute oral toxicity (LD50) of a substance.

Methodology:

- **Animal Model:** Typically, female Sprague-Dawley rats are used.
- **Housing and Fasting:** Animals are housed in standard conditions and fasted (food, but not water) for 12 hours prior to dosing.
- **Dose Administration:** A limit test is initiated with a single animal at a dose of 2000 mg/kg body weight. The test substance is administered orally via gavage.
- **Observation:** The animal is observed continuously for the first 30 minutes, then periodically for the next 24 hours, with special attention during the first 4 hours. Observations continue for a total of 14 days.
- **Sequential Dosing:** If the first animal survives, four additional animals are dosed sequentially at the same level. If the first animal dies, the dose for the next animal is lowered. This up-and-down method continues until the LD50 can be estimated with a specified level of confidence.
- **Parameters Monitored:** Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern. Body weight is recorded weekly. At the end of the study, a gross necropsy is performed.

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (Based on OECD Guideline 439)

This in vitro method assesses the potential of a substance to cause skin irritation.

Methodology:

- **Test System:** A reconstructed human epidermis model (e.g., EpiDerm™, EpiSkin™) is used. This is a three-dimensional model that mimics the biochemical and physiological properties of the upper parts of the human skin.
- **Application of Test Substance:** A small amount of the solid **4-Propylbenzoic acid** is applied topically to the surface of the epidermis tissue.
- **Exposure and Incubation:** The tissue is exposed to the test substance for a defined period (e.g., 60 minutes) at 37°C.
- **Viability Assessment:** After exposure, the tissue is rinsed and incubated with MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide). Viable cells reduce the MTT to a blue formazan salt, which is then extracted.
- **Data Analysis:** The amount of formazan produced is measured spectrophotometrically. The cell viability of the treated tissue is expressed as a percentage of the viability of the negative control tissue. A substance is identified as an irritant if the mean tissue viability is reduced to 50% or less.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion.

Methodology:

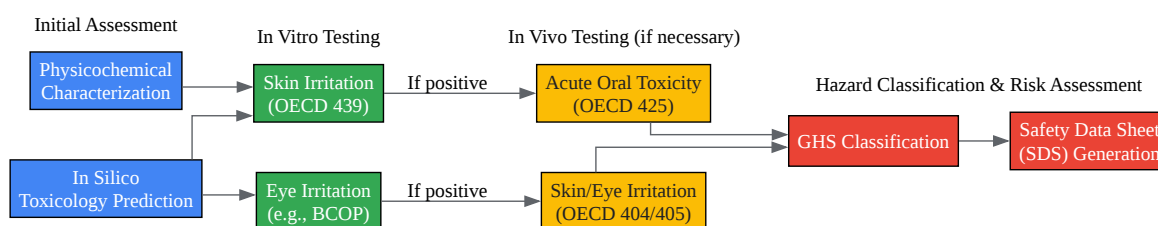
- **Animal Model:** Albino rabbits are typically used for this assay.
- **Dose Administration:** A single dose of the test substance (e.g., 0.1 g of solid) is applied into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application. The degree of eye irritation is scored for the cornea (opacity), iris, and conjunctivae (redness, swelling, discharge).

- **Reversibility:** The duration of the observation period can be extended to 21 days to assess the reversibility of the observed effects.
- **Classification:** The scores are used to classify the substance's irritation potential.

Visualized Workflow and Pathways

General Experimental Workflow for Safety Assessment

The following diagram illustrates a typical workflow for assessing the safety of a chemical like **4-Propylbenzoic acid**.

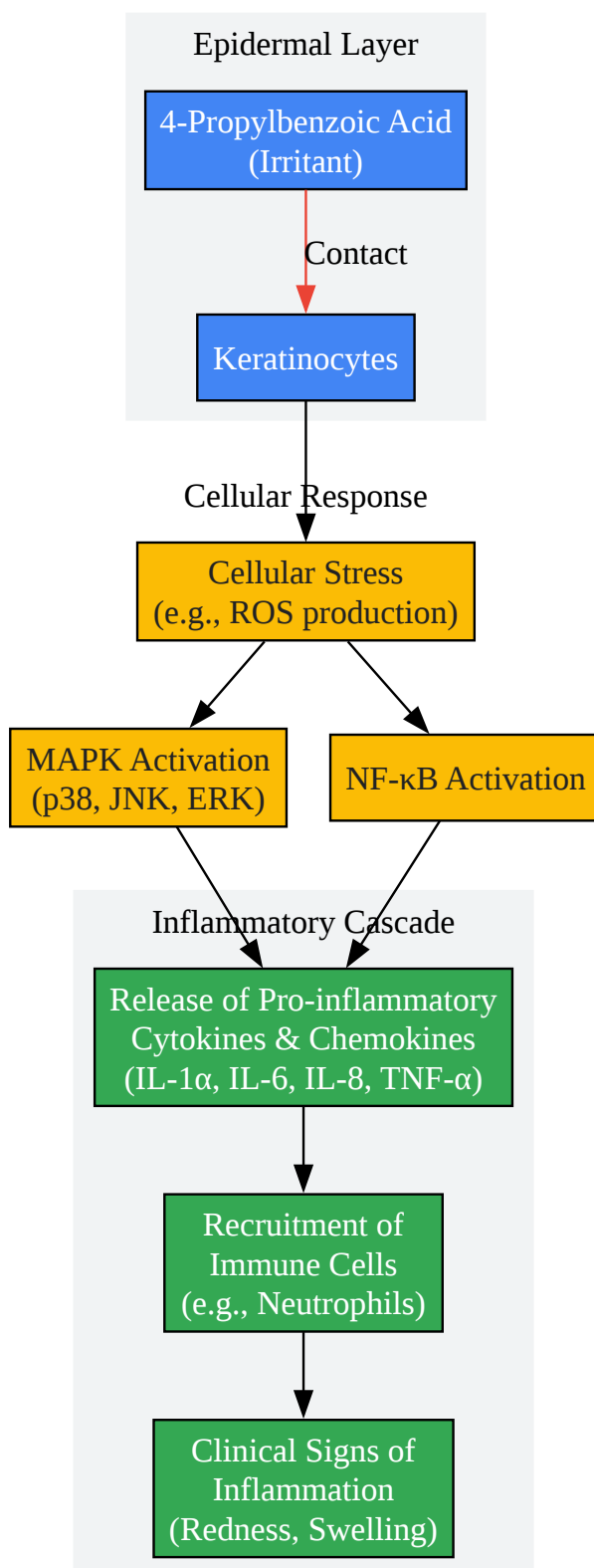


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Caption: A stepwise workflow for chemical safety assessment.

Generalized Signaling Pathway for Skin Irritation

While the specific molecular pathways for **4-Propylbenzoic acid**-induced skin irritation have not been elucidated, the following diagram illustrates a generalized inflammatory response pathway common to many chemical irritants.



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Caption: A generalized pathway of chemical-induced skin irritation.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety data sheet. Users should always consult the most current Safety Data Sheet (SDS) provided by the manufacturer before handling **4-Propylbenzoic acid** and adhere to all institutional and regulatory safety guidelines. The toxicological properties of this compound have not been fully investigated.[4]

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